

# A Comparative Guide to the Confirmation of BB-22 Metabolites Using Reference Standards

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## Compound of Interest

Compound Name: BB-22

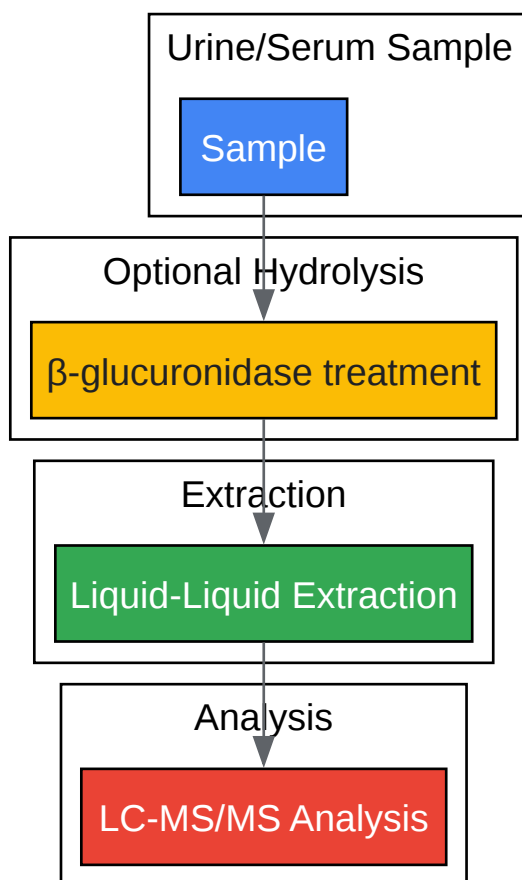
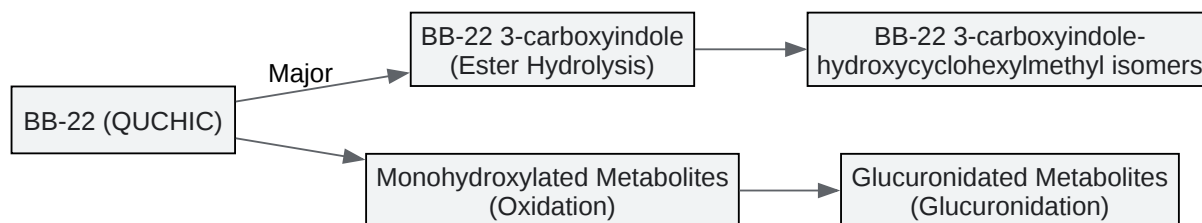
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The emergence of novel psychoactive substances, including the synthetic cannabinoid **BB-22** (QUCHIC), presents a significant challenge for forensic and clinical toxicology. Accurate identification of **BB-22** intake relies on the detection of its metabolites in biological samples. This guide provides a comparative overview of the confirmation of **BB-22** metabolites with a focus on the use of reference standards, supported by experimental data from published research.

## Metabolic Pathways of BB-22

**BB-22** undergoes extensive metabolism in the body. The primary metabolic transformations include ester hydrolysis and oxidation. The loss of the quinolinyl side-chain via ester hydrolysis is a major biotransformation pathway.<sup>[1]</sup> Further metabolism can occur through hydroxylation of the indole or cyclohexylmethyl structures, as well as glucuronidation.<sup>[1]</sup> One of the key metabolites identified is **BB-22** 3-carboxyindole. However, it is important to note that this metabolite is not specific to **BB-22**, as it has also been identified as a minor metabolite of other synthetic cannabinoids like MDMB-CHMICA and ADB-CHMICA.<sup>[1]</sup> Therefore, to confirm **BB-22** intake, it is recommended to also target other, more specific metabolites such as isomers of **BB-22** 3-carboxyindole-hydroxycyclohexylmethyl.<sup>[1]</sup>



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## References

- 1. Synthetic cannabinoid BB-22 (QUCHIC): Human hepatocytes metabolism with liquid chromatography-high resolution mass spectrometry detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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